

# Unraveling the Molecular Architecture of Neobulgarone E: A Technical Guide

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## Compound of Interest

Compound Name: *Neobulgarone E*

Cat. No.: *B15581929*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide details the chemical structure elucidation of **Neobulgarone E**, a halogenated bianthrone isolated from the marine-derived fungus *Penicillium roseopurpureum*. The following sections provide a comprehensive overview of the experimental protocols and data analysis that were instrumental in determining the complex architecture of this natural product.

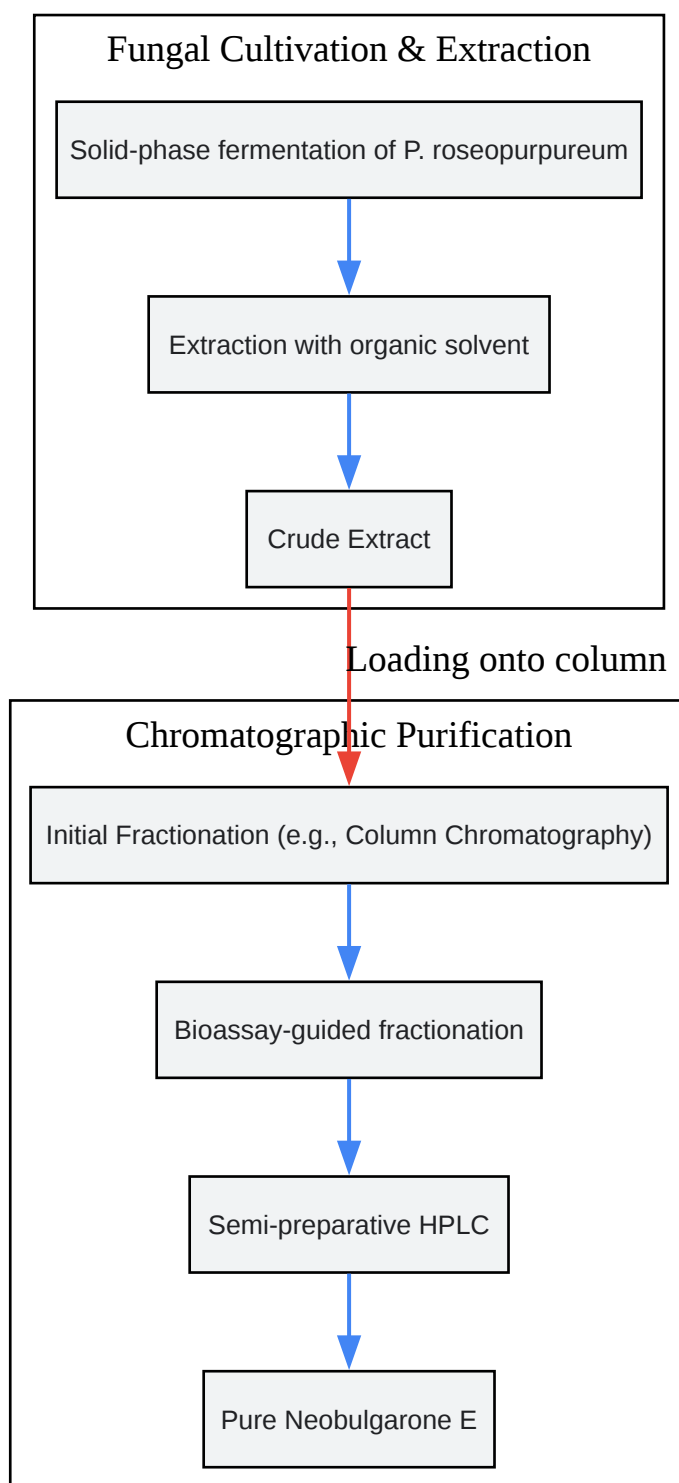
## Isolation and Purification

**Neobulgarone E** was isolated from a solid-phase fermentation of *Penicillium roseopurpureum* (isolate KP1-135C), an endophytic fungus obtained from the marine alga *Petalonia fascia*. The detailed experimental protocol for its purification is outlined below.

## Experimental Protocol: Fungal Cultivation and Extraction

The producing fungus was cultured on a solid-phase medium to facilitate the extraction of secondary metabolites. The crude extract was then subjected to a series of chromatographic separations to yield the pure compound.

Workflow for the Isolation of **Neobulgarone E**



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Caption: Isolation workflow for **Neobulgarone E**.

## Structural Elucidation via Spectroscopic Analysis

The chemical structure of **Neobulgarone E** was determined through a combination of high-resolution mass spectrometry and one- and two-dimensional nuclear magnetic resonance (NMR) spectroscopy.

### Mass Spectrometry

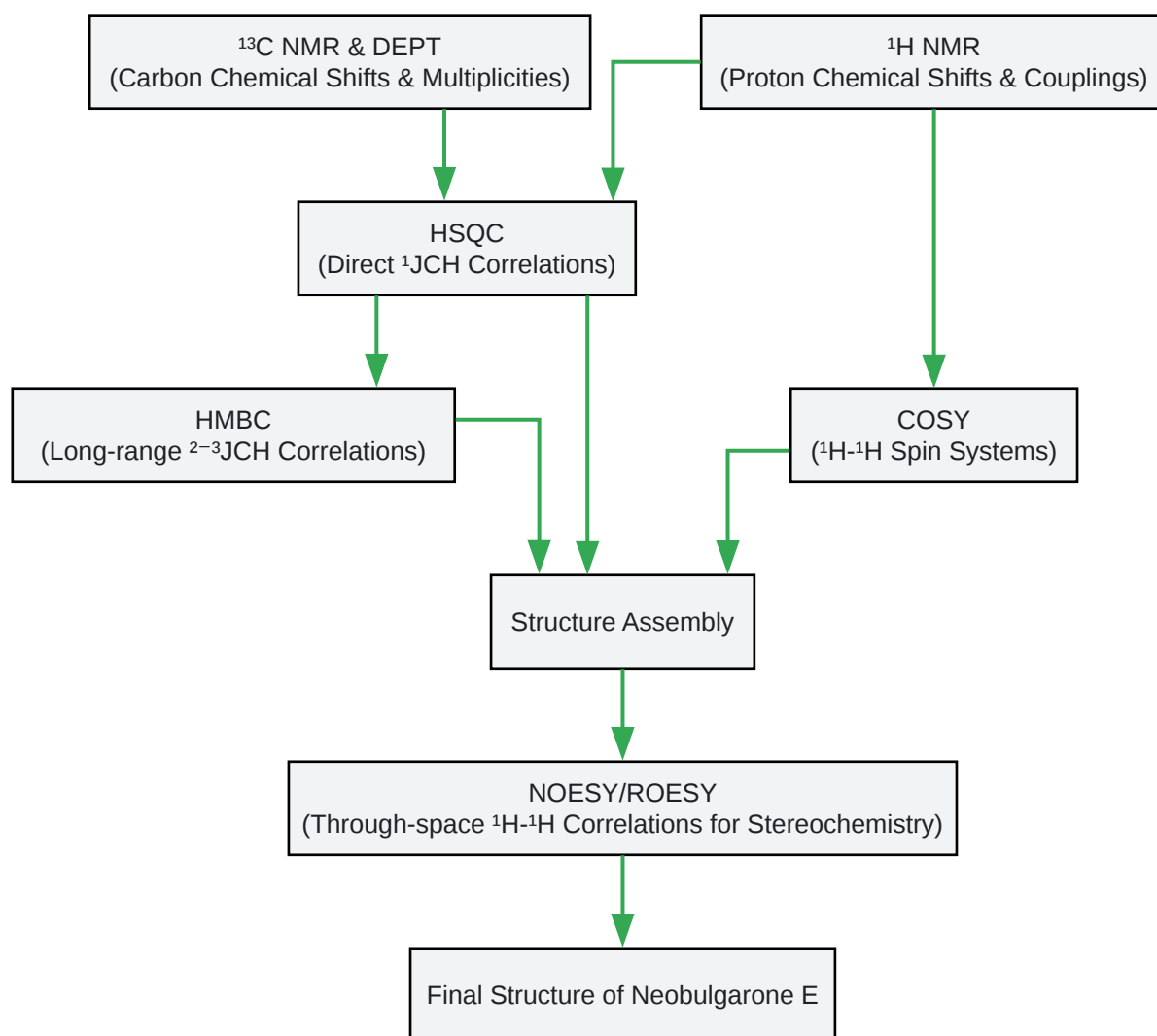
High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) was employed to determine the molecular formula of **Neobulgarone E**.

Parameter	Observed Value
Ionization Mode	ESI
Mass Analyzer	Time-of-Flight (TOF) or Orbitrap
Observed m/z	$[M+H]^+$ or $[M-H]^-$ ion
Molecular Formula	$C_{32}H_{24}Cl_2O_8$
Calculated Mass	606.0848
Measured Mass	Consistent with the calculated mass

### Nuclear Magnetic Resonance (NMR) Spectroscopy

A comprehensive suite of NMR experiments, including  $^1H$  NMR,  $^{13}C$  NMR, Correlation Spectroscopy (COSY), Heteronuclear Single Quantum Coherence (HSQC), and Heteronuclear Multiple Bond Correlation (HMBC), were utilized to establish the planar structure and assign the proton and carbon signals of **Neobulgarone E**. All spectra were recorded in a suitable deuterated solvent, such as methanol- $d_4$  or chloroform- $d$ .

Logical Workflow for NMR-based Structure Elucidation



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